

# 2-(2-Bromophenyl)-2-hydroxyacetic acid CAS number and synonyms

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-(2-Bromophenyl)-2-hydroxyacetic acid

Cat. No.: B1593648

[Get Quote](#)

An In-Depth Technical Guide to **2-(2-Bromophenyl)-2-hydroxyacetic Acid**

## Authored by a Senior Application Scientist

This guide provides an in-depth technical overview of **2-(2-Bromophenyl)-2-hydroxyacetic acid**, a key chemical intermediate. It is intended for researchers, scientists, and professionals in the fields of organic chemistry and drug development, offering insights into its properties, synthesis, applications, and handling.

## Compound Identification and Core Data

**2-(2-Bromophenyl)-2-hydroxyacetic acid** is a substituted derivative of mandelic acid. Its strategic placement of a bromine atom on the ortho position of the phenyl ring makes it a versatile building block in synthetic chemistry.

- Chemical Name: **2-(2-Bromophenyl)-2-hydroxyacetic acid**
- CAS Number: 7157-15-5[1][2][3]
- Synonyms:
  - 2-Bromomandelic Acid[2]
  - o-Bromomandelic Acid[2]

- Benzeneacetic acid, 2-bromo- $\alpha$ -hydroxy-[2]
- 2-Bromo-DL-mandelic acid[2]

## Physicochemical Properties

The physical and chemical properties of a compound are foundational to its application and handling. The data below has been compiled from verified sources.

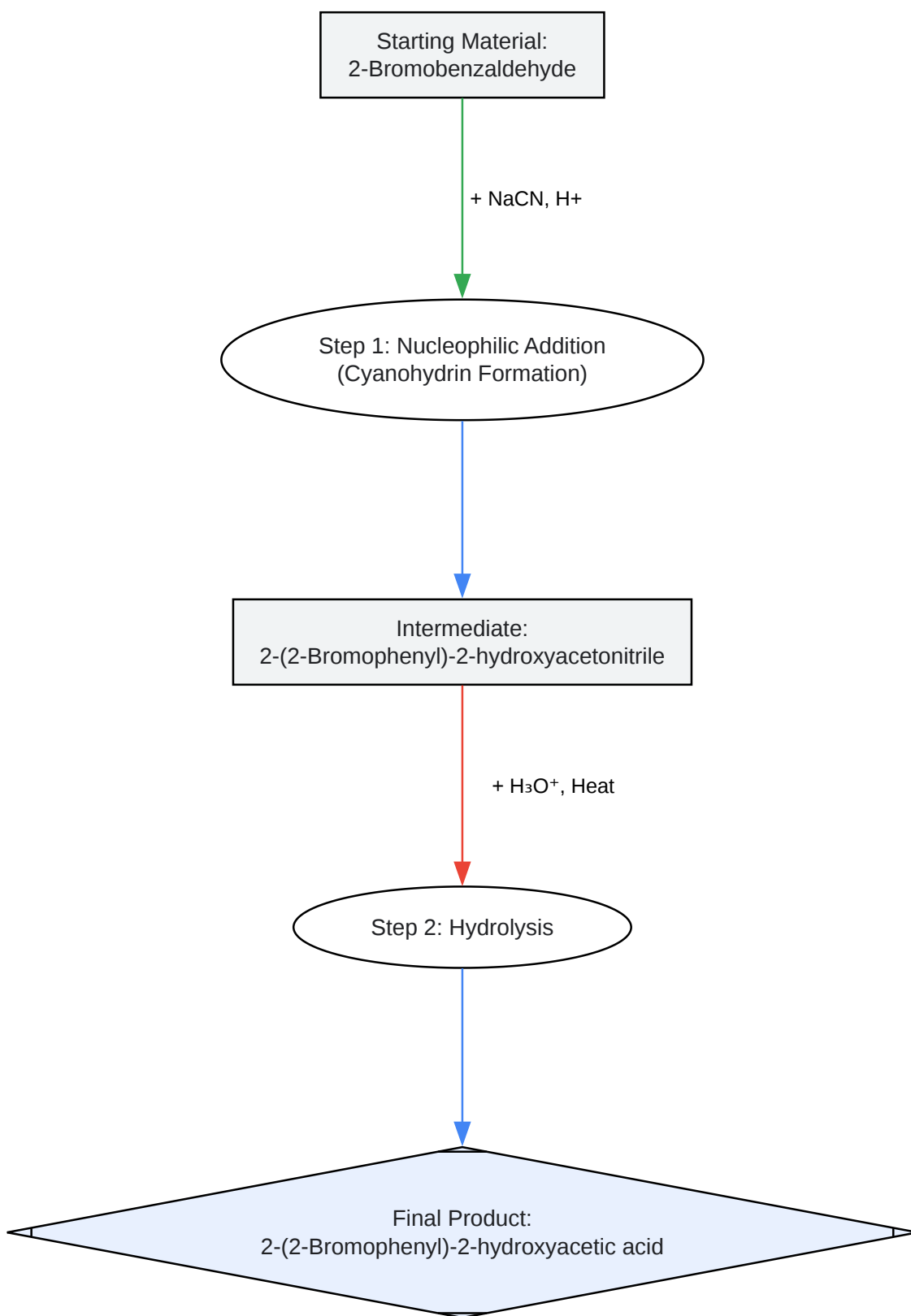
Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>7</sub> BrO <sub>3</sub>	[1][2]
Molecular Weight	231.04 g/mol	[1][4]
Appearance	White to off-white powder/solid	[5]
Melting Point	89 °C	[1]
Purity	≥ 99% (HPLC available from some suppliers)	[5]
Storage Conditions	2-8°C Refrigerator	[2]

## Synthesis Methodology: A Mechanistic Perspective

The synthesis of **2-(2-Bromophenyl)-2-hydroxyacetic acid** is a multi-step process that requires careful control of reaction conditions. A common and logical pathway begins with the corresponding benzaldehyde, leveraging the established chemistry of cyanohydrin formation followed by hydrolysis.

## Conceptual Synthesis Workflow

The transformation from 2-bromobenzaldehyde to the target  $\alpha$ -hydroxy acid is a classic example of carbon chain extension and functional group manipulation. The aldehyde is first converted to a cyanohydrin, which introduces the necessary hydroxyl and nitrile groups. Subsequent acid-catalyzed hydrolysis of the nitrile moiety yields the desired carboxylic acid.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. 2-(2-Bromophenyl)-2-hydroxyacetic acid | 7157-15-5 | HAA15715 [biosynth.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. 2abiotech.net [2abiotech.net]
- 4. 2-(2-Bromophenyl)-2-hydroxyacetic acid | C<sub>8</sub>H<sub>7</sub>BrO<sub>3</sub> | CID 603970 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [2-(2-Bromophenyl)-2-hydroxyacetic acid CAS number and synonyms]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1593648#2-2-bromophenyl-2-hydroxyacetic-acid-cas-number-and-synonyms]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)